

stability and storage conditions for Ethyl 2-acetyl-3-(dimethylamino)acrylate

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Compound of Interest

Compound Name: Ethyl 2-acetyl-3-(dimethylamino)acrylate

Cat. No.: B016498

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Technical Support Center: Ethyl 2-acetyl-3-(dimethylamino)acrylate

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Ethyl 2-acetyl-3-(dimethylamino)acrylate**, along with troubleshooting for common issues encountered during its use.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **Ethyl 2-acetyl-3-(dimethylamino)acrylate**?

A1: To ensure the stability and longevity of **Ethyl 2-acetyl-3-(dimethylamino)acrylate**, it is crucial to store it in a tightly sealed container in a cool, dry, and well-ventilated area.^[1] Some suppliers recommend refrigeration.^[2] It is also light-sensitive and should be protected from direct sunlight.

Q2: What is the shelf life of **Ethyl 2-acetyl-3-(dimethylamino)acrylate**?

A2: The shelf life can vary depending on the supplier and storage conditions. For products without a specific retest or expiration date on the certificate of analysis, there may not be established stability data to determine a definitive shelf life.^[3] It is best to refer to the manufacturer's documentation for specific recommendations.

Q3: Is **Ethyl 2-acetyl-3-(dimethylamino)acrylate** stable at room temperature?

A3: The compound is chemically stable under standard ambient conditions, such as room temperature. However, prolonged exposure to ambient conditions, especially light and air, can lead to degradation or polymerization.

Q4: What are the known incompatibilities of this compound?

A4: **Ethyl 2-acetyl-3-(dimethylamino)acrylate** is incompatible with strong bases, reducing agents, and oxidizing agents.[4] Contact with these substances should be avoided to prevent vigorous reactions or degradation of the compound.

Q5: Can this compound polymerize?

A5: Yes, hazardous polymerization may occur.[1] This can be initiated by exposure to light or storage in an oxygen-free atmosphere.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has changed color (e.g., turned yellow or brown)	Exposure to air or light, leading to oxidation or degradation.	Discard the product as its purity may be compromised. For future use, ensure the container is tightly sealed and protected from light.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Verify the storage conditions. If the compound has been stored improperly, it is advisable to use a fresh batch.
Formation of a solid or precipitate in the liquid	Polymerization of the compound.	Do not use the product. Polymerization can be hazardous. Review storage conditions to ensure they prevent exposure to initiators like light and excessive heat.
Unexpected reaction byproducts	Reaction with incompatible materials or use of a degraded starting material.	Ensure all labware is clean and free of contaminants. Verify that the solvents and reagents used are compatible with the compound. Use a fresh batch of Ethyl 2-acetyl-3-(dimethylamino)acrylate.

Storage Conditions Summary

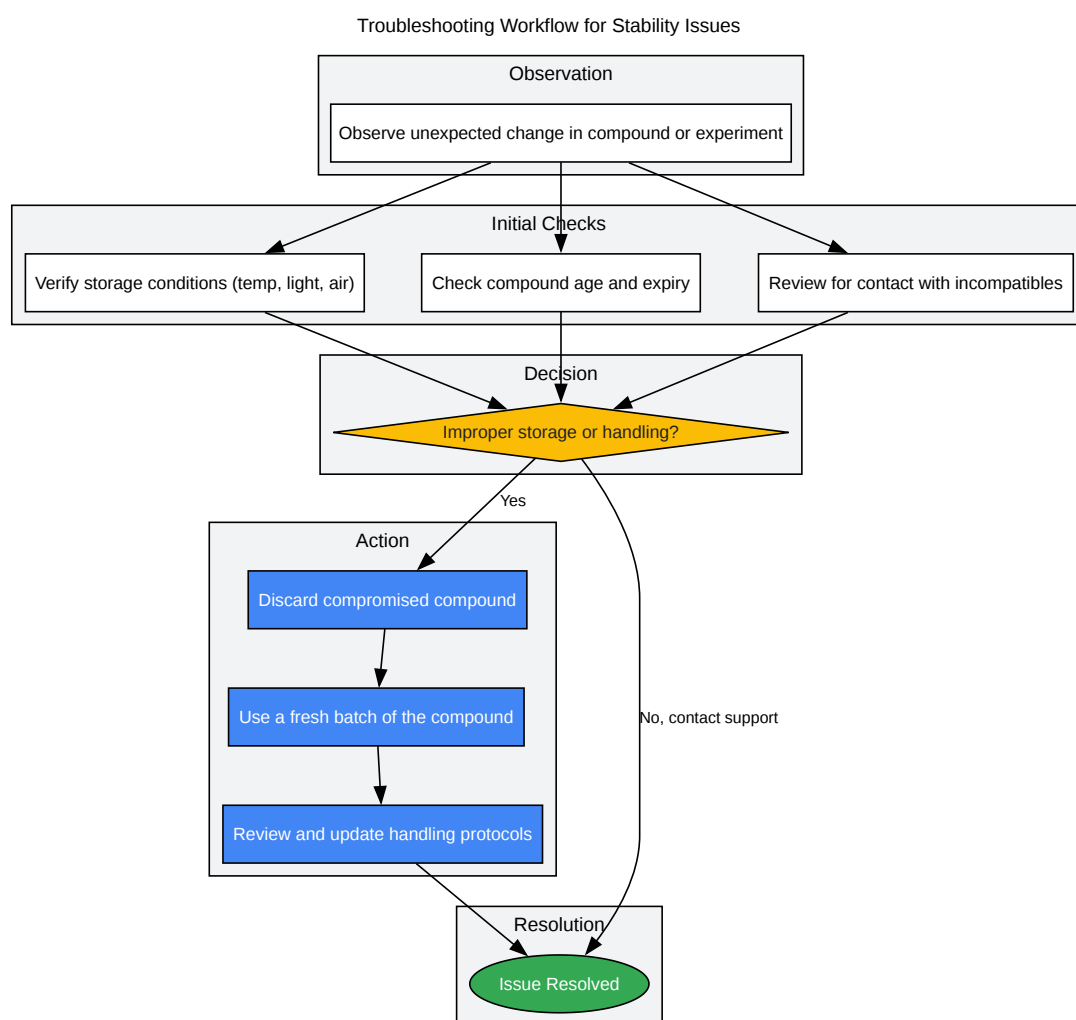
Parameter	Recommendation
Temperature	Cool place.[1] Some sources suggest refrigeration.[2]
Atmosphere	Dry and well-ventilated area.[1]
Container	Tightly closed container.[1]
Light	Protect from light.
Incompatibilities	Avoid strong bases, reducing agents, and oxidizing agents.[4]

Experimental Protocols

While specific experimental protocols are highly dependent on the application, the following general guidelines should be followed when handling **Ethyl 2-acetyl-3-(dimethylamino)acrylate**:

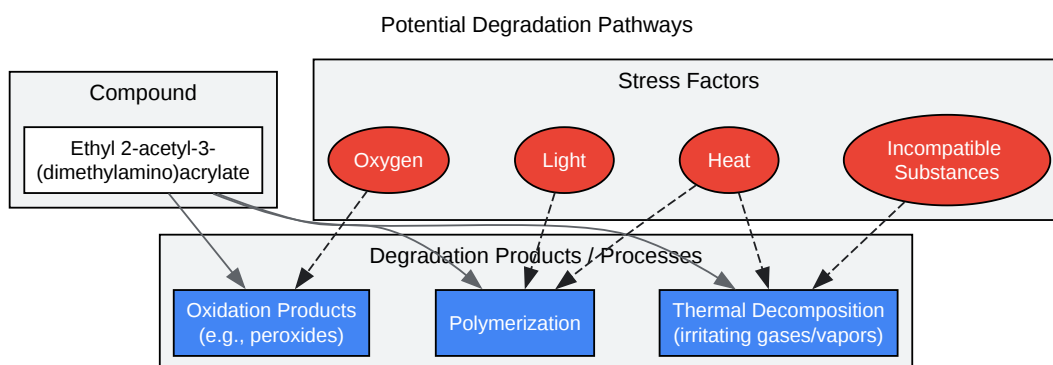
- Handling: Always handle the compound in a well-ventilated area, preferably under a chemical fume hood.[4]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat, to avoid contact with eyes, skin, and clothing.[1]
- Dispensing: When dispensing, avoid generating aerosols or vapors.
- Cleaning: After handling, wash hands and any exposed skin thoroughly.[4]

Visual Guides



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Caption: Troubleshooting workflow for stability issues.



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Caption: Potential degradation pathways for acrylates.

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